

# 1-Ethyl-3-methylimidazolium methanesulfonate chemical properties

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## Compound of Interest

**Compound Name:** 1-Ethyl-3-methylimidazolium methanesulfonate

**Cat. No.:** B117908

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An In-depth Technical Guide to the Chemical Properties of **1-Ethyl-3-methylimidazolium Methanesulfonate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Ethyl-3-methylimidazolium methanesulfonate**, often abbreviated as [EMIM][OMs] or [EMIM][MeSO<sub>3</sub>], is a room-temperature ionic liquid (RTIL) that has garnered significant interest across various scientific and industrial fields.<sup>[1]</sup> Its unique combination of properties, including low volatility, good thermal stability, and tunable physicochemical characteristics, makes it a promising candidate for applications ranging from a green solvent in chemical synthesis to an electrolyte in electrochemical devices. This technical guide provides a comprehensive overview of the core chemical properties of [EMIM][OMs], detailed experimental protocols for their measurement, and visualizations to illustrate key relationships and workflows.

## Core Physicochemical Properties

The chemical and physical properties of **1-Ethyl-3-methylimidazolium methanesulfonate** are summarized in the tables below. These values represent a compilation of data from various sources to provide a comparative overview.

## General and Thermal Properties

Property	Value	Temperature (°C)	Pressure (atm)
Molecular Formula	C <sub>7</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub> S	-	-
Molecular Weight	206.26 g/mol	-	-
CAS Number	145022-45-3	-	-
Appearance	Colorless or buff liquid	Room Temperature	-
Melting Point	24 °C	-	-
Thermal Conductivity	0.2 W/m/K	27	1
Heat Capacity	397 J/K/mol	20	1

Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Density and Viscosity

Property	Value	Temperature (°C)	Pressure (atm)
Density	1.24 g/cm <sup>3</sup>	23	-
1.24 g/cm <sup>3</sup>	25	1	-
Viscosity	135 cP (135 mPa·s)	25	-
1083.7 mPa·s	0	-	-
150.6 mPa·s	25.35	-	-

Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)

## Electrochemical and Other Properties

Property	Value	Temperature (°C)	Pressure (atm)
Electrical Conductivity	3.69 mS/cm	30	-
0.26 S/m (2.6 mS/cm)	25	1	-
Refractive Index	1.496 (Na D-line)	25	1
Surface Tension	0.048 N/m	30	-
Solubility	Soluble in water, acetone, and methanol.	-	-

Sources:[1][2][3][4][7][8]

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physicochemical properties of ionic liquids like [EMIM][OMs].

### Density Measurement

The density of ionic liquids is typically measured using an oscillating U-tube densimeter.

Methodology:

- Calibration: The instrument is calibrated using substances of known density, such as dry air and ultrapure water, at the desired temperature.
- Sample Preparation: The ionic liquid sample is carefully degassed and dried under vacuum to remove any absorbed water or other volatile impurities, as these can significantly affect density measurements.
- Measurement: A small, precise volume of the ionic liquid is injected into the oscillating U-tube. The instrument measures the period of oscillation of the tube, which is directly related to the density of the fluid it contains.

- Temperature Control: The temperature of the sample cell is precisely controlled throughout the measurement, typically with a stability of  $\pm 0.01$  K, as density is highly temperature-dependent.
- Data Acquisition: The density is calculated from the oscillation period using the calibration constants. Measurements are typically repeated to ensure reproducibility.

## Viscosity Measurement

The viscosity of ionic liquids is commonly determined using a rotational rheometer or a capillary viscometer.

Methodology (Rotational Rheometer):

- Instrument Setup: A cone-plate or parallel-plate geometry is selected. The instrument is calibrated and the temperature control system is set to the desired measurement temperature.
- Sample Loading: A small sample of the degassed and dried ionic liquid is placed onto the lower plate. The upper geometry is lowered to the correct gap distance.
- Shear Rate Application: A controlled shear rate is applied to the sample, and the resulting shear stress is measured. For a Newtonian fluid, the viscosity is the ratio of shear stress to shear rate.
- Temperature Sweep: To determine the temperature dependence of viscosity, measurements are performed over a range of temperatures, allowing the sample to equilibrate at each setpoint.
- Data Analysis: The viscosity is reported in Pascal-seconds (Pa·s) or centipoise (cP). The data can be fitted to models such as the Vogel-Fulcher-Tamman (VFT) equation to describe the temperature dependence.

## Thermal Stability Analysis (TGA)

Thermogravimetric analysis (TGA) is the standard method for evaluating the thermal stability of ionic liquids.

**Methodology:**

- **Sample Preparation:** A small, accurately weighed sample of the ionic liquid (typically 5-10 mg) is placed in a TGA pan (e.g., alumina or platinum).
- **Instrument Setup:** The TGA is programmed with a specific temperature ramp, for example, from room temperature to 600 °C at a heating rate of 10 °C/min. The analysis is conducted under a controlled atmosphere, typically an inert gas like nitrogen, to prevent oxidative degradation.
- **Measurement:** The TGA continuously measures the mass of the sample as a function of temperature.
- **Data Analysis:** The resulting TGA curve plots the percentage of mass loss versus temperature. The onset decomposition temperature ( $T_{\text{onset}}$ ) is a key parameter, often determined as the intersection of the baseline tangent and the tangent of the decomposition curve.

## Conductivity Measurement

The ionic conductivity is measured using a conductivity meter equipped with a specialized probe.

**Methodology:**

- **Calibration:** The conductivity cell is calibrated using standard solutions of known conductivity (e.g., aqueous KCl solutions).
- **Sample Preparation:** The ionic liquid is dried to minimize water content, as water can significantly influence conductivity.
- **Measurement:** The conductivity probe is immersed in the ionic liquid sample. The measurement is typically performed in a temperature-controlled environment.
- **AC Impedance:** An AC voltage is applied across the electrodes of the probe to avoid polarization effects, and the resulting impedance is measured. The conductivity is then calculated from the cell constant and the measured resistance.

- Temperature Dependence: Measurements are often repeated at various temperatures to understand the relationship between temperature and ionic conductivity.

## Visualizations

### Structure-Property Relationship

The following diagram illustrates the relationship between the molecular structure of **1-Ethyl-3-methylimidazolium methanesulfonate** and its key physicochemical properties.

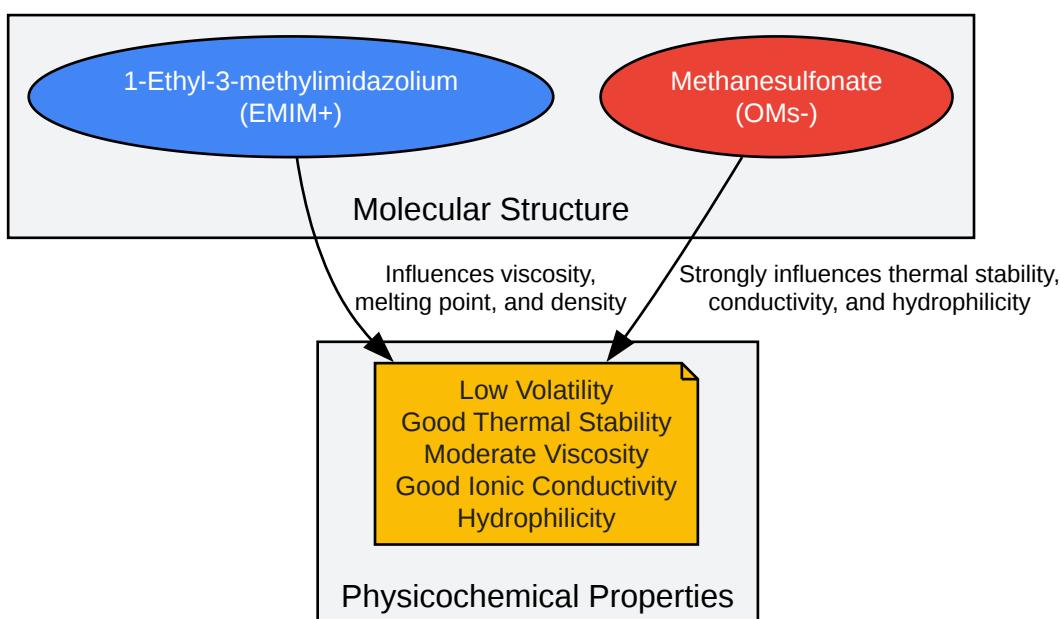


Figure 1: Structure-Property Relationship of [EMIM][OMs]

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Figure 1: Structure-Property Relationship of [EMIM][OMs]

### Experimental Workflow for Ionic Liquid Characterization

This diagram outlines a general experimental workflow for the comprehensive characterization of a new or uncharacterized ionic liquid.

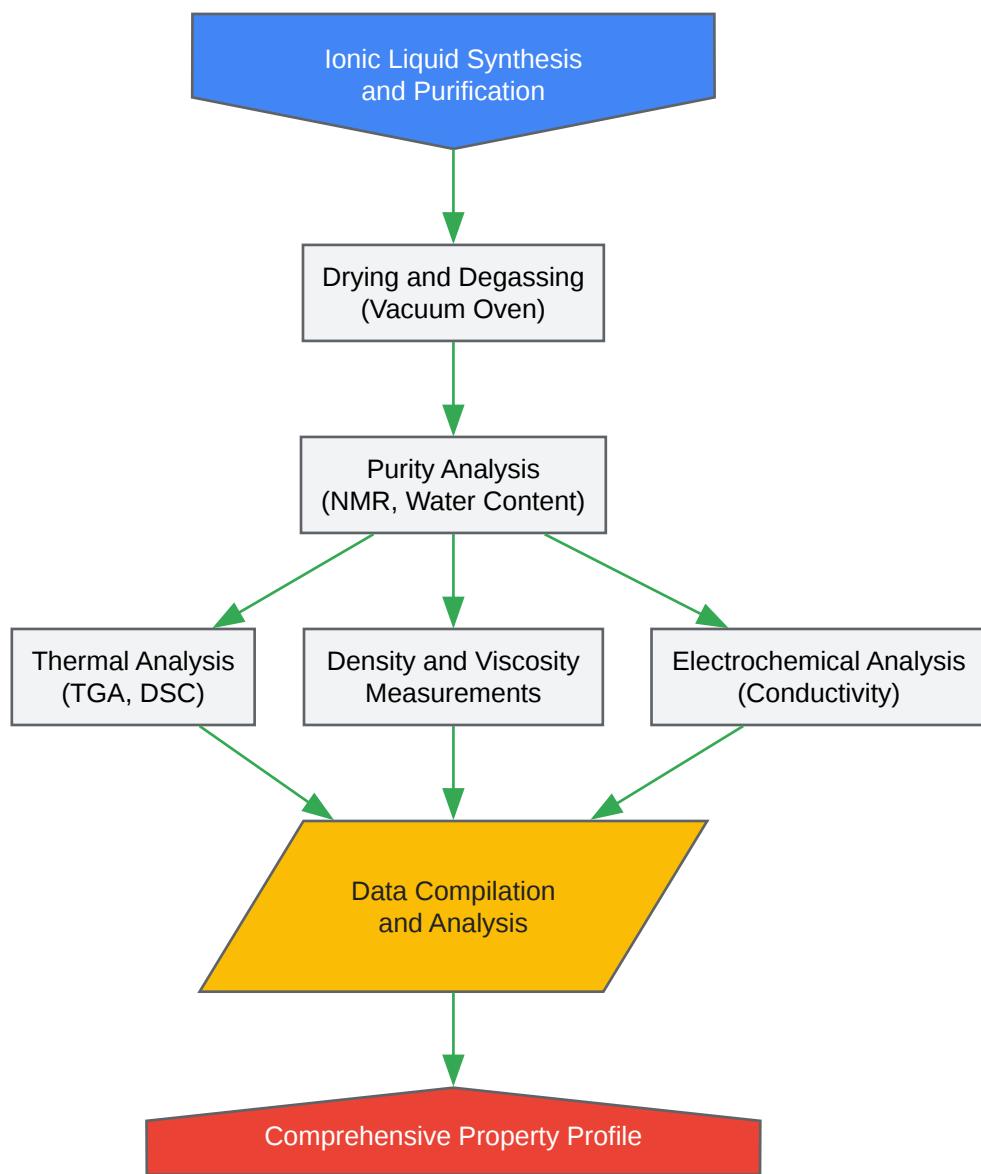


Figure 2: General Workflow for Ionic Liquid Characterization

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Figure 2: General Workflow for Ionic Liquid Characterization

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